

# Hygroscopic Properties of Ammonium Bisulfate Aerosols: A Technical Guide

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## Compound of Interest

Compound Name: Ammonium bisulfate

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## Introduction

**Ammonium bisulfate** ( $(\text{NH}_4)\text{HSO}_4$ ) is a significant component of atmospheric aerosols, playing a crucial role in cloud formation, atmospheric chemistry, and radiative balance. Its hygroscopic nature, the ability to attract and hold water molecules from the surrounding environment, is a key determinant of its atmospheric impact. In the context of pharmaceuticals, understanding the hygroscopic properties of aerosolized substances is critical for drug delivery, stability, and efficacy, particularly for inhalation therapies. This technical guide provides an in-depth overview of the hygroscopic properties of **ammonium bisulfate** aerosols, detailing quantitative data, experimental methodologies, and key physicochemical processes.

## Data Presentation: Hygroscopic Properties of Ammonium Bisulfate

The hygroscopic behavior of **ammonium bisulfate** is characterized by two key phase transitions: deliquescence and efflorescence. Deliquescence is the process by which a solid aerosol particle absorbs atmospheric water and dissolves to form an aqueous solution droplet. The relative humidity at which this occurs is known as the Deliquescence Relative Humidity (DRH). Conversely, efflorescence is the process where water evaporates from a supersaturated solution droplet, leading to the crystallization of the solute. This occurs at the

Efflorescence Relative Humidity (ERH), which is typically lower than the DRH, resulting in a hysteresis loop.

A key study determined the deliquescence point for **ammonium bisulfate** aerosols to be  $39.0 \pm 0.5\%$  relative humidity at  $25^{\circ}\text{C}$ [\[1\]](#). While extensive tabulated data for the hygroscopic growth factor of pure **ammonium bisulfate** at various relative humidities is not readily available in the reviewed literature, the table below summarizes the critical phase transition data. The hygroscopic growth factor (GF), defined as the ratio of the particle diameter at a given RH to its dry diameter, is a continuous function of RH above the DRH.

Hygroscopic Parameter	Value (at $25^{\circ}\text{C}$ )	Reference
Deliquescence Relative Humidity (DRH)	$39.0 \pm 0.5\%$	<a href="#">[1]</a>
Efflorescence Relative Humidity (ERH)	Not explicitly stated for pure $(\text{NH}_4)\text{HSO}_4$ in the provided search results. This value is known to be influenced by factors such as particle size and the presence of other substances.	

## Experimental Protocols

The characterization of aerosol hygroscopicity is primarily conducted using specialized instrumentation. The following sections detail the methodologies for two common techniques: Hygroscopicity Tandem Differential Mobility Analysis (HTDMA) and Electrodynamic Balance (EDB).

### Hygroscopicity Tandem Differential Mobility Analyzer (HTDMA)

The HTDMA is a widely used instrument for measuring the change in aerosol size as a function of relative humidity.

Principle: A monodisperse, dry aerosol population is selected by the first Differential Mobility Analyzer (DMA). These particles are then exposed to a controlled, elevated relative humidity, and the resulting size distribution is measured by a second DMA coupled with a particle counter. The change in particle diameter provides the hygroscopic growth factor.

#### Experimental Protocol for **Ammonium Bisulfate**:

- **Aerosol Generation:** Generate **ammonium bisulfate** aerosols by atomizing a dilute aqueous solution of  $(\text{NH}_4)\text{HSO}_4$ . The generated polydisperse aerosol is then dried, typically using a diffusion dryer, to a low relative humidity (e.g., <10% RH).
- **Size Selection:** The dry aerosol is passed through a neutralizer to achieve a known charge distribution. The first DMA is then used to select a quasi-monodisperse aerosol population of a specific electrical mobility diameter.
- **Humidification:** The size-selected dry aerosol is introduced into a humidifier where it is exposed to a controlled and stable relative humidity. The RH is precisely controlled by mixing dry and water-saturated air streams.
- **Size Measurement:** The humidified aerosol then enters a second DMA, which is operated at the same controlled RH as the humidifier. The second DMA scans a range of mobility diameters to measure the size distribution of the humidified particles. A condensation particle counter (CPC) downstream of the second DMA quantifies the particle number concentration at each size.
- **Data Analysis:** The hygroscopic growth factor (GF) is calculated as the ratio of the geometric mean mobility diameter of the humidified aerosol to the geometric mean mobility diameter of the dry aerosol selected by the first DMA.
- **Humidogram Generation:** By systematically varying the relative humidity in the humidifier and second DMA, a humidogram (a plot of GF versus RH) can be generated, revealing the deliquescence and efflorescence points.

## Electrodynamic Balance (EDB)

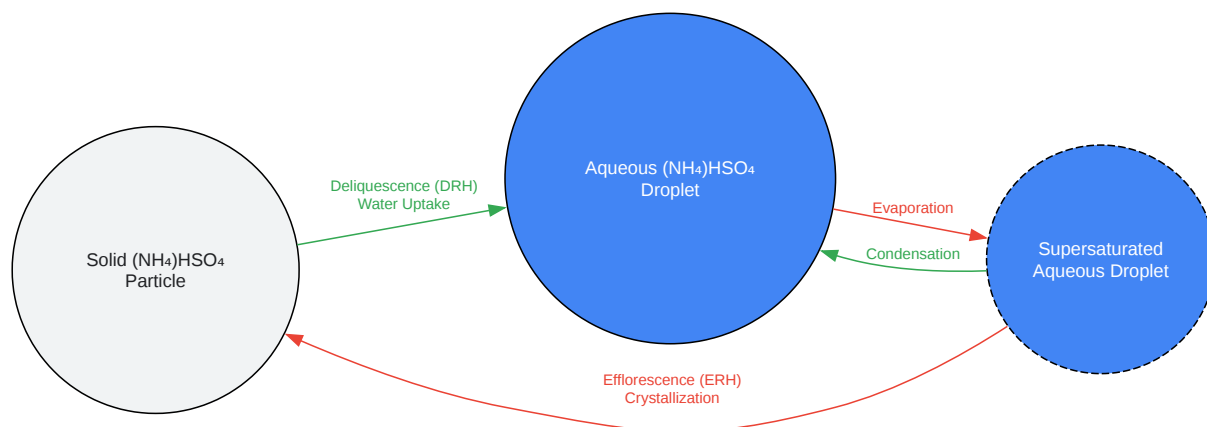
The Electrodynamic Balance is a powerful tool for studying the properties of single, levitated aerosol particles.

Principle: A single charged particle is suspended in a controlled environment by a combination of AC and DC electric fields. The particle's mass, size, and phase can be precisely monitored as the surrounding relative humidity and temperature are varied.

#### Experimental Protocol for **Ammonium Bisulfate**:

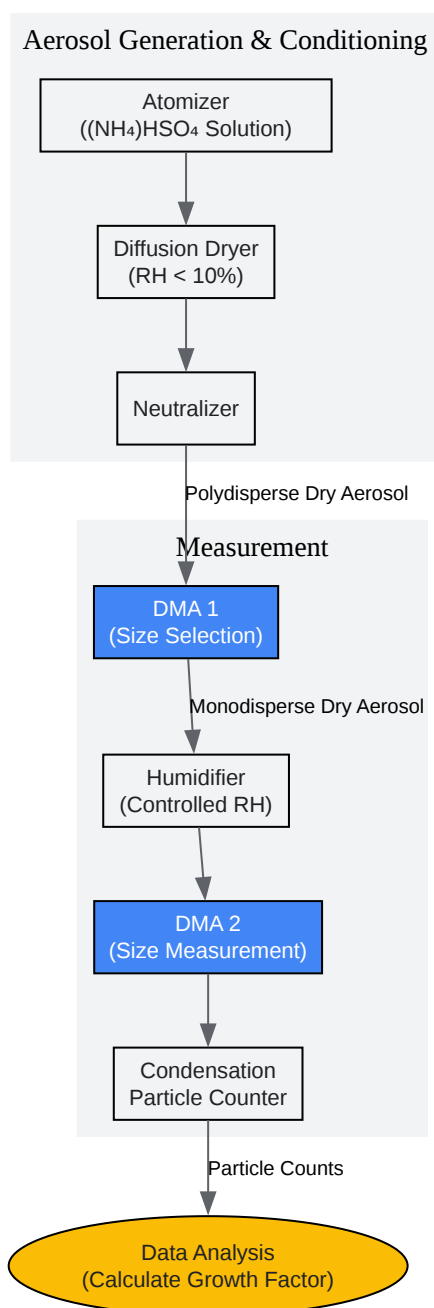
- **Particle Generation and Trapping:** Generate a dilute spray of **ammonium bisulfate** solution using a nebulizer or a droplet-on-demand generator. A single charged droplet is then introduced into the EDB chamber and trapped in the electrodynamic field.
- **Drying and Crystallization:** The relative humidity within the EDB chamber is initially lowered to completely dry the trapped droplet, forming a solid **ammonium bisulfate** particle.
- **Hygroscopic Growth Measurement:** The relative humidity in the chamber is then gradually increased in a controlled manner. The mass of the particle is continuously monitored by adjusting the DC voltage required to maintain its stable position against gravity. The change in mass is attributed to the uptake of water.
- **Phase Transition Detection:** The phase of the particle (solid or aqueous) can be determined by observing the scattered light pattern from a laser illuminating the particle. A sharp change in the scattering pattern indicates the deliquescence transition.
- **Efflorescence Measurement:** After deliquescence, the relative humidity is slowly decreased. The point at which the particle abruptly crystallizes, indicated by a sudden change in mass and light scattering, is the efflorescence relative humidity.
- **Data Analysis:** The mass growth factor (mass at a given RH / dry mass) can be calculated from the EDB measurements. If the particle size is also measured (e.g., through analysis of the scattered light), the diameter growth factor can be determined.

## Mandatory Visualization



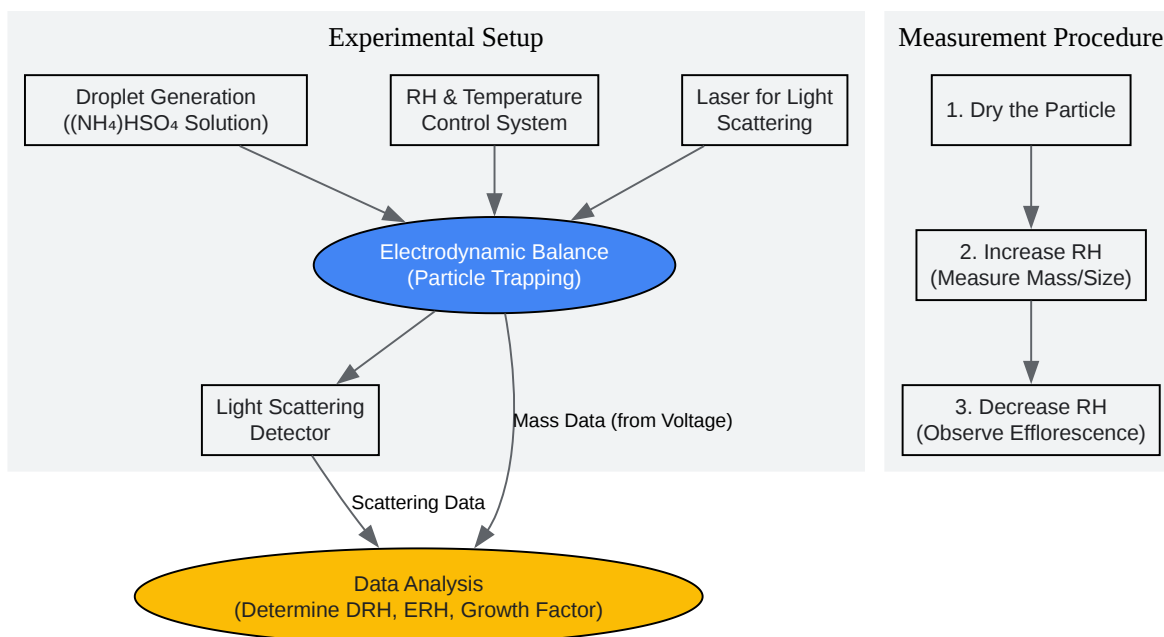
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Caption: Hygroscopic cycle of an **ammonium bisulfate** aerosol particle.



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Caption: Experimental workflow for the HTDMA method.



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Caption: Experimental workflow for the EDB method.

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## References

- 1. Aerosol growth studies. III. Ammonium bisulfate aerosols in a moist atmosphere (Journal Article) | ETDEWEB [osti.gov]
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